

Discovery and history of (2,2')-Furildioxime

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Compound of Interest

Compound Name: (2,2')-Furildioxime

CAS No.: 522-27-0

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An In-Depth Technical Guide to **(2,2')-Furildioxime**: From Discovery to Analytical Prominence

Introduction

(2,2')-Furildioxime, also known as α -furildioxime, stands as a significant compound in the annals of analytical chemistry. As an organic chelating agent, its discovery marked a notable advancement in the precise determination of transition metals, particularly nickel and palladium. This guide provides a comprehensive exploration of the discovery, history, synthesis, and core applications of **(2,2')-Furildioxime**, tailored for researchers and professionals in the chemical sciences. We will delve into the scientific rationale behind its development, detail its synthesis, and elucidate its function as a superior analytical reagent.

Historical Context: The Quest for Specific Organic Precipitants

The late 19th and early 20th centuries were a fertile period for analytical chemistry, with a concerted effort to move beyond simple inorganic precipitants towards more selective and sensitive organic reagents. The seminal work on dimethylglyoxime (DMG) by Lev Aleksandrovich Tschugaeff in 1905 demonstrated the profound potential of dioximes to form stable, brightly colored, and insoluble complexes with specific metal ions. The reaction of DMG

with nickel, producing a brilliant red precipitate, became a cornerstone of qualitative and quantitative analysis.[1]

However, the success of DMG also highlighted areas for improvement. The relatively low molecular weight of the nickel-DMG complex was a limitation in gravimetric analysis, where a higher mass of precipitate per unit of analyte is desirable for greater accuracy. This scientific impetus drove chemists to explore analogues of DMG, seeking compounds that would retain its selectivity while offering more favorable gravimetric factors. It was within this context of targeted molecular design that **(2,2')-Furildioxime** emerged.

The Synthesis and Discovery of (2,2')-Furildioxime

The journey to **(2,2')-Furildioxime** is a two-step process, beginning with the synthesis of its precursor, furil (also known as 1,2-di(furan-2-yl)ethane-1,2-dione).

Step 1: Preparation of the Precursor, Furil

A robust method for preparing furil from furoin was described by W. W. Hartman and J. B. Dickey in 1933.[2] Their work provided an efficient pathway to the diketone intermediate. The process involves the oxidation of furoin, which itself is synthesized from furfural.

Experimental Protocol: Synthesis of Furil[2]

- **Reaction Setup:** A solution of 158 g (0.63 mole) of powdered copper sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) and 210 g of pyridine is prepared in a suitable reaction vessel.
- **Addition of Furoin:** To this solution, 57.6 g (0.3 mole) of furoin is added.
- **Oxidation:** The mixture is heated on a water bath under reduced pressure (20-30 mm Hg) to distill off the pyridine.
- **Isolation:** The residue is then treated with water, and the crude furil is collected by filtration.
- **Purification:** The crude product is purified by crystallization from benzene or methyl alcohol to yield light-brown needles of furil with a melting point of 165-166°C. The reported yield for this method is approximately 63-64%.[2]

Step 2: The Final Oximation to (2,2')-Furildioxime

With a reliable source of furil established, the path was clear for the synthesis of the dioxime. In 1947, Sherman A. Reed, Charles V. Banks, and Harvey Diehl of Iowa State College published their work on the preparation of α -furildioxime as a new reagent for nickel.[3] This publication represents the formal introduction of **(2,2')-Furildioxime** to the scientific community as a valuable analytical tool.

Experimental Protocol: Synthesis of α -Furildioxime[3]

- **Reaction Mixture:** A solution of 19 g (0.1 mole) of furil in 200 ml of 95% ethyl alcohol is prepared.
- **Hydroxylamine Addition:** To this solution, 10.5 g (0.15 mole) of hydroxylamine hydrochloride dissolved in a minimal amount of water is added, followed by a solution of 13 g of sodium hydroxide in 25 ml of water.
- **Reflux:** The mixture is refluxed for approximately 30 minutes.
- **Precipitation:** The solution is then poured into 1.5 liters of water and acidified with acetic acid.
- **Isolation and Purification:** The resulting white precipitate of α -furildioxime is filtered, washed with hot water, and recrystallized from 95% ethyl alcohol.

Caption: Synthesis pathway of **(2,2')-Furildioxime** from Furfural.

Physicochemical Properties and Structural Aspects

(2,2')-Furildioxime is a crystalline solid that exists as a mixture of isomers. The α -isomer is the form primarily used in analytical chemistry due to its specific geometry that allows for the formation of stable five-membered chelate rings with metal ions.

Property	Value	Source
Chemical Formula	C ₁₀ H ₈ N ₂ O ₄	
Molecular Weight	220.18 g/mol	
CAS Number	522-27-0	
Appearance	Crystals	
Melting Point	166-168 °C	[4]
Synonyms	α-Furildioxime, Bis(2-furyl)glyoxime	

Core Applications in Analytical Chemistry

The structure of α-furildioxime, with its two vicinal oxime groups and furan rings, makes it an exceptional chelating agent. Its primary applications lie in the gravimetric determination of nickel and the spectrophotometric analysis of palladium.

Gravimetric Determination of Nickel

The most celebrated application of **(2,2')-Furildioxime** is as a precipitating agent for nickel(II) ions.[5][6][7] It reacts with nickel in a slightly alkaline or buffered solution to form a stable, insoluble, and distinctly colored precipitate.

The Reaction: $\text{Ni}^{2+} + 2 \text{C}_{10}\text{H}_8\text{N}_2\text{O}_4 \rightarrow \text{Ni}(\text{C}_{10}\text{H}_7\text{N}_2\text{O}_4)_2\downarrow + 2 \text{H}^+$

This reaction is typically performed in a solution buffered with ammonia or citrate to maintain a pH between 5 and 9, which ensures the quantitative precipitation of the nickel complex.[5][6]

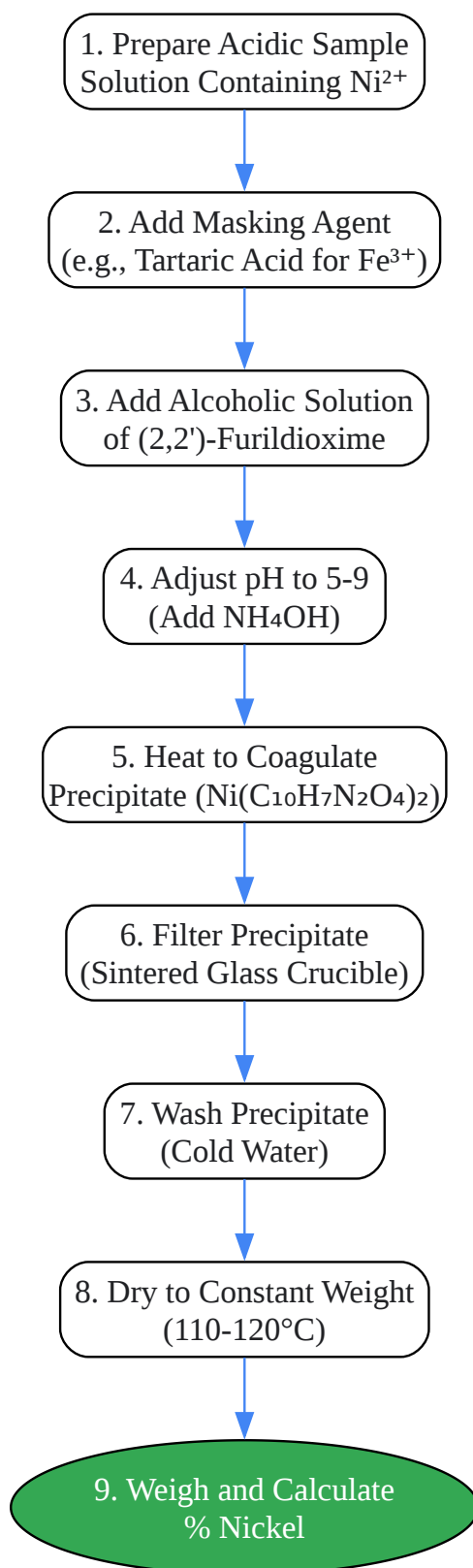
Caption: Chelation of Nickel(II) by two **(2,2')-Furildioxime** molecules.

Advantages over Dimethylglyoxime (DMG):

- **Favorable Gravimetric Factor:** The molecular weight of the nickel-furildioximate complex is significantly higher than that of the nickel-DMG complex. This means a larger mass of precipitate is obtained for the same amount of nickel, reducing weighing errors.

- Lower Solubility: The nickel complex of furildioxime is less soluble in aqueous and alcoholic solutions than the DMG complex, leading to a more complete and accurate precipitation.[8]

Workflow: Gravimetric Determination of Nickel



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Caption: Standard workflow for the gravimetric analysis of nickel.

Spectrophotometric Determination of Palladium

(2,2')-Furildioxime also serves as a sensitive chromogenic reagent for palladium. In an acidic medium, it reacts with palladium(II) ions to form a stable, yellow-colored complex that can be quantified using spectrophotometry.[9] This complex is also extractable into organic solvents like chloroform, allowing for the separation and concentration of palladium from interfering ions. [9]

The reaction is rapid and highly sensitive, making it suitable for the determination of trace amounts of palladium in various samples.[9][10][11]

Conclusion

The discovery and development of **(2,2')-Furildioxime** represent a classic example of rational chemical design in analytical science. Building upon the foundational principles established by reagents like dimethylglyoxime, chemists of the early 20th century successfully created a superior tool for the gravimetric analysis of nickel and a sensitive reagent for palladium. Its history underscores the perpetual drive for greater accuracy, precision, and specificity in chemical measurement. Today, while instrumental techniques have become dominant, the principles demonstrated by **(2,2')-Furildioxime** and its applications remain fundamental to the teaching and practice of analytical chemistry.

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